

Compound of InterestCompound Name: **Isopropyl pentyl ether**Cat. No.: **B13807955**

An In-depth Technical Guide to **Isopropyl Pentyl Ether**: Chemical Properties, Structure, and Applications

Introduction

Isopropyl pentyl ether, a member of the ether family of organic compounds, is a molecule of interest for researchers and scientists in various fields,

It is important to distinguish between isomers. While this guide focuses on **isopropyl pentyl ether** (1-isopropoxypentane), another common isomer is

Chemical Structure and Nomenclature

The structural identity of a chemical compound is fundamental to understanding its behavior.

- IUPAC Name: 1-(propan-2-yloxy)pentane[7]
- Synonyms: **Isopropyl pentyl ether**, Ether, isopropyl pentyl[7][8]
- Molecular Formula: C₈H₁₈O[7][8]
- Molecular Weight: 130.23 g/mol [7][9]
- Canonical SMILES: CCCCCOC(C)C[7]
- InChI: InChI=1S/C8H18O/c1-4-5-6-7-9-8(2)3/h8H,4-7H2,1-3H3[7][8]
- CAS Registry Number: 5756-37-6[7][8]

Figure 1: 2D Structure of **Isopropyl Pentyl Ether**

```
graph Isopropyl_Pentyl_Ether {  
    layout=neato;  
    node [shape=plaintext];  
    C1 -- 0 [len=1.5];  
    0 -- C2 [len=1.5];  
    C2 -- C3 [len=1.5];  
    C2 -- C4 [len=1.5];  
    C1 -- C5 [len=1.5];  
    C5 -- C6 [len=1.5];  
    C6 -- C7 [len=1.5];  
    C7 -- C8 [len=1.5];  
  
    // Atom labels  
    C1 [label="CH2 "];  
    0 [label="O "];  
    C2 [label="CH "];  
    C3 [label="CH3 "];  
    C4 [label="CH3 "];
```

```
C5 [label="CH2"];  
C6 [label="CH2"];  
C7 [label="CH2"];  
C8 [label="CH3"];  
}
```

Caption: Preferred synthetic pathway for **isopropyl pentyl ether** via Williamson synthesis.

Experimental Protocol: Generalized Williamson Ether Synthesis

- Alkoxide Formation: In a dry reaction flask under an inert atmosphere (e.g., nitrogen), dissolve pentan-1-ol
- Nucleophilic Substitution: To the generated alkoxide solution, add 2-halopropane (e.g., 2-bromopropane) drop
- Workup and Purification: Quench the reaction by carefully adding water. Transfer the mixture to a separatory

Reactivity

- Ethers are generally unreactive towards many reagents, including dilute acids, bases, halogens, and nucleophiles.
- Acidic Cleavage: The most significant reaction of ethers is their cleavage by strong, concentrated acids, such as concentrated sulfuric acid.
- Peroxide Formation: A critical safety concern with ethers is their tendency to form explosive peroxides upon exposure to air and light.

Applications in Research and Drug Development

The ether functional group is a common structural motif in many biologically active molecules and pharmaceuticals.

- **Reaction Solvent:** Due to their low reactivity and ability to dissolve a wide range of organic compounds, ethers are often used as solvents in organic synthesis and pharmaceutical processes.
- **Extraction Solvent:** In the pharmaceutical industry, ethers are used as extraction solvents for the purification of active ingredients from natural sources.
- **Pharmaceutical Building Blocks:** The ether linkage is present in numerous drugs. The synthesis of these molecules often involves the use of ether compounds as key intermediates.
- **Excipients and Drug Delivery:** While not **isopropyl pentyl ether** itself, related ether compounds like Polyethylene Glycol (PEG) are commonly used as excipients in pharmaceutical formulations.

Safety and Handling

Proper handling of ethers is crucial to ensure laboratory safety.

- **Hazards:**

◦

Flammability: **Isopropyl pentyl ether** is a flammable liquid. Vapors can form explosive mixtures with air an

◦

Peroxide Formation: May form explosive peroxides upon storage and exposure to air.[13]

◦

Health: May cause drowsiness or dizziness upon inhalation.[17] It can be irritating to the eyes, respirato

•

Handling Precautions:

◦

Work in a well-ventilated area or a chemical fume hood.[18]

◦

Keep away from heat, sparks, open flames, and other ignition sources.[17]

◦

Use spark-proof tools and explosion-proof equipment.[14]

◦

Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[18]

- Storage:

-

Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[18]

-

Keep containers tightly closed and protected from light.[13][14]

-

Containers should be dated upon opening and periodically tested for the presence of peroxides.[14]

Conclusion

Isopropyl pentyl ether is a structurally simple yet chemically significant molecule. Its properties are defined

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